

Sodium Trithiocarbonate: An Overview of its Core Chemical Properties

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Compound of Interest

Compound Name: Sodium trithiocarbonate

Cat. No.: B8280282

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Sodium trithiocarbonate (Na_2CS_3) is an inorganic compound with applications in various chemical processes, including as a reagent in organic synthesis.^[1] This technical summary outlines the fundamental molecular and physical properties of sodium trithiocarbonate, tailored for researchers, scientists, and drug development professionals.

Molecular and Physical Data

The core quantitative data for sodium trithiocarbonate is summarized in the table below, providing a clear reference for its fundamental chemical properties.

Property	Value	Source
Molecular Formula	CNa_2S_3	^{[1][2][3][4]}
Molecular Weight	154.2 g/mol	^[2]
IUPAC Name	disodium;carbonotrithioate	^[2]
CAS Number	534-18-9	^{[1][2][5]}
Appearance	Yellow needle-like crystals or reddish-orange solution	^{[4][6]}

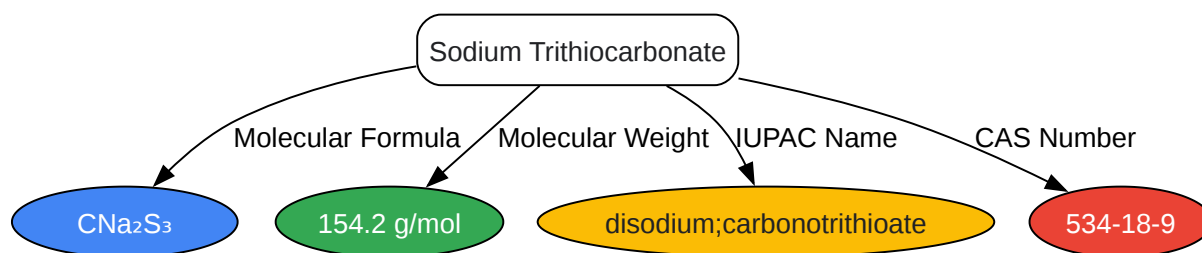
Synonyms

Sodium trithiocarbonate is also known by several other names, including:

- Disodium carbonotrithioate[2]
- Sodium sulfocarbonate[2]
- Trithiocarbonic acid disodium salt[5]

Logical Relationship of Chemical Identity

The following diagram illustrates the relationship between the different identifiers for sodium trithiocarbonate.



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Caption: Relationship between the common name and key chemical identifiers for sodium trithiocarbonate.

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